In vitro ADME profile of compounds containing a fluorocyclobutoxy group

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Compound of Interest

Compound Name:	*((3-Fluorocyclobutoxy)methyl)benzene*
CAS No.:	*1427501-98-1*
Cat. No.:	*B3021404*

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Application Note: In Vitro ADME Profiling of Fluorocyclobutoxy-Containing Compounds

Executive Summary

The fluorocyclobutoxy moiety (specifically the 3-fluoro-cyclobutoxy group) has emerged as a high-value bioisostere in modern medicinal chemistry. It is frequently employed to replace metabolically labile alkoxyl groups (e.g., methoxy, difluoromethoxy) or lipophilic alkyl ethers. The incorporation of fluorine onto the strained cyclobutane ring introduces unique electronic and conformational properties—specifically the "ring pucker"—which can dramatically alter the Absorption, Distribution, Metabolism, and Excretion (ADME) profile of a lead compound.

This guide provides a comprehensive technical framework for evaluating the in vitro ADME properties of compounds containing this specific motif. It moves beyond standard screening to address the specific liabilities and advantages conferred by the fluorocyclobutane ring.

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Chemical Rationale & Physicochemical Impact[1][2][3]

Before initiating ADME assays, it is critical to understand why this group is used, as this dictates the experimental focus.

The "Pucker" Effect and Conformational Control

Unlike the planar cyclopropane, the cyclobutane ring exists in a puckered conformation to relieve torsional strain. Substituting a hydrogen with a fluorine atom (Van der Waals radius 1.47 Å vs. 1.20 Å for H) creates a dipole that dictates the preferred pucker angle.

- Impact: This locks the spatial vector of the ether oxygen, potentially improving target binding affinity (on-target effect) while altering the accessibility of the ether oxygen to Cytochrome P450 (CYP) heme centers (metabolic effect).

Metabolic Blocking Strategy

- Lipophilicity Modulation: The C-F bond lowers lipophilicity (LogD) relative to the unsubstituted cyclobutyl group due to polarity, but remains more lipophilic than a methoxy group.
- Blocking O-Dealkylation: The electron-withdrawing nature of fluorine (inductive effect,

) reduces the electron density on the ether oxygen and the adjacent

  -carbon. This raises the activation energy required for the initial Hydrogen Atom Transfer (HAT) or Single Electron Transfer (SET) steps in CYP-mediated O-dealkylation.

Critical In Vitro ADME Protocols

The following protocols are optimized for fluorocyclobutoxy compounds, focusing on their specific stability and permeability characteristics.

Protocol A: Intrinsic Clearance ( ) in Liver Microsomes

Rationale: To verify if the fluorocyclobutoxy group successfully blocks O-dealkylation compared to a methoxy or non-fluorinated analog.

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Materials:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein concentration).
- NADPH-regenerating system (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL glucose-6-phosphate dehydrogenase, 3.3 mM MgCl2).
- Test Compound (10 mM DMSO stock).
- Quench Solution: Acetonitrile containing internal standard (e.g., Tolbutamide).

Workflow:

- Pre-incubation: Dilute microsomes to 0.5 mg/mL in 100 mM Potassium Phosphate buffer (pH 7.4). Pre-warm at 37°C for 5 min.
- Initiation: Spike test compound (final conc. 1 µM, <0.1% DMSO) into the mixture. Add NADPH-regenerating system to initiate.
- Sampling: At

  min, remove 50 µL aliquots.
- Quenching: Immediately dispense into 150 µL of ice-cold Quench Solution. Vortex for 10 min; centrifuge at 4,000 rpm for 20 min.
- Analysis: Analyze supernatant via LC-MS/MS (MRM mode). Monitor for the parent mass and specifically for the cleaved phenol/alcohol metabolite (loss of the fluorocyclobutane ring).

Data Analysis: Calculate

using the elimination rate constant (

):

Protocol B: Reactive Metabolite Screening (GSH Trapping)

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Rationale: Strained rings like cyclobutane can, under oxidative stress, undergo ring-opening to form reactive alkylating agents. While fluorine stabilizes the ring, this safety check is mandatory for this pharmacophore.

Workflow:

- Incubation: Incubate test compound (10 µM) with HLM (1.0 mg/mL) and Glutathione (GSH) (5 mM) supplemented with NADPH.
- Controls: Include a positive control (e.g., Clozapine or Acetaminophen) known to form adducts.
- Timepoint: Incubate for 60 minutes at 37°C.
- Detection: Analyze via High-Resolution Mass Spectrometry (HRMS) (e.g., Q-TOF or Orbitrap).
- Search Logic: Look for Mass Shifts of +307 Da (GSH adduct).
    - Specific Alert: If the ring opens, you may see an aliphatic chain adduct. If the fluorine is eliminated (defluorination), look for [M + GSH - HF].

Protocol C: Permeability & Efflux (Caco-2)

Rationale: The fluorocyclobutoxy group adds bulk. It is vital to ensure this does not make the compound a P-gp substrate.

Workflow:

- Cell Culture: Caco-2 cells grown to confluence (21 days) on Transwell® inserts. TEER > 1000

  .
- Transport Buffer: HBSS with 10 mM HEPES (pH 7.4).
- Dosing:
    - Apical to Basolateral (A-B): Donor = Apical.

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- Basolateral to Apical (B-A): Donor = Basolateral.
- Concentration: 10 µM.

- Incubation: 2 hours at 37°C.
- Quantification: LC-MS/MS of donor and receiver compartments.
- Calculation:

Data Interpretation & Decision Matrix

The following table summarizes expected outcomes when transitioning from a standard alkoxy group to a fluorocyclobutoxy group.

Property	Methoxy (-OCH3)	Cyclobutoxy (-O-cBu)	3-Fluoro-Cyclobutoxy	Interpretation
Metabolic Stability	Low (O-demethylation)	Medium (Ring oxidation)	High	F blocks oxidation; steric bulk prevents dealkylation.
Lipophilicity (LogD)	Low	High	Medium	F reduces LogD vs. H, improving solubility/unbound fraction.
Solubility	High	Low	Medium	"Goldilocks" zone for oral bioavailability.
Efflux Liability	Low	High	Variable	Check P-gp; polar surface area is slightly increased by F.

Visualizing the Workflow

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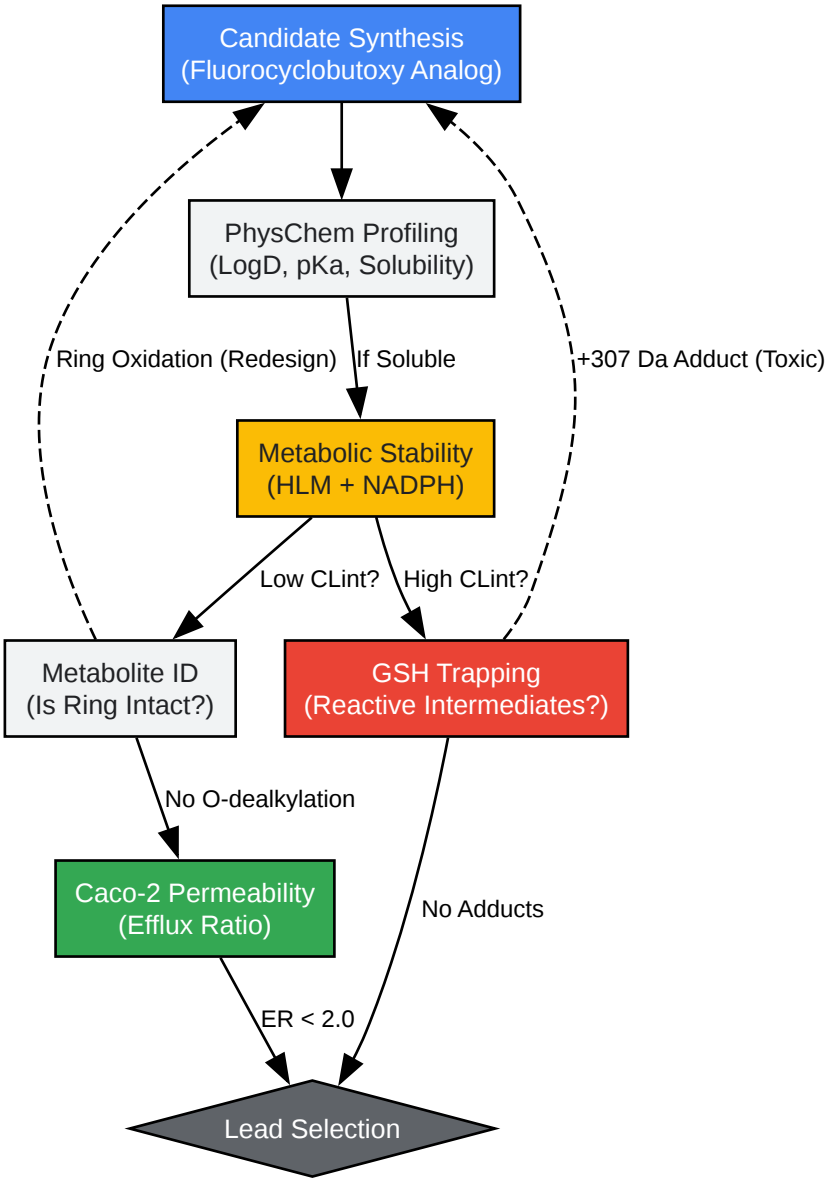
Figure 1: ADME Decision Tree for Fluorocyclobutoxy Candidates

This flowchart guides the researcher through the Go/No-Go decisions based on the specific liabilities of the fluorocyclobutane moiety.



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Caption: Step-wise screening workflow prioritizing metabolic stability and safety (reactive metabolites) before permeability.

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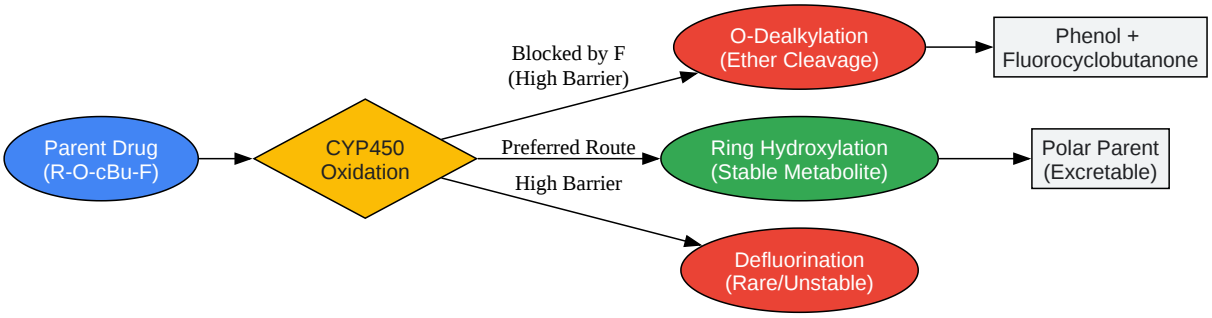
Figure 2: Metabolic Fate of the Fluorocyclobutoxy Group

This diagram illustrates the potential metabolic pathways. The goal of using this group is to shunt the pathway away from "Cleavage" and towards "Stable/Excreted".



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Caption: The fluorine atom inductively destabilizes the oxocarbenium transition state, suppressing O-dealkylation (Red) and favoring stable ring hydroxylation (Green).

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